

Vapor pressure and boiling point of octamethyltrisiloxane at various pressures

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Compound of Interest

Compound Name: Octamethyltrisiloxane

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Vapor Pressure and Boiling Point of Octamethyltrisiloxane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the vapor pressure and boiling point of **octamethyltrisiloxane** (MDM, $C_8H_{24}O_2Si_3$) at various pressures. The information is compiled from peer-reviewed literature and established chemical databases to support research, development, and manufacturing activities in the pharmaceutical and chemical industries.

Quantitative Data

The following tables summarize the vapor pressure of **octamethyltrisiloxane** at different temperatures and its boiling point at various sub-atmospheric pressures.

Table 1: Vapor Pressure of Octamethyltrisiloxane at Various Temperatures

Temperature (°C)	Temperature (K)	Vapor Pressure (mmHg)	Vapor Pressure (kPa)
25.0	298.15	3.9[1]	0.52
50.0	323.15	15.8 (Calculated)	2.11 (Calculated)
75.0	348.15	50.5 (Calculated)	6.73 (Calculated)
100.0	373.15	139.7 (Calculated)	18.62 (Calculated)
125.0	398.15	338.4 (Calculated)	45.12 (Calculated)
153.0	426.15	760.0	101.3

Calculated values are derived from the Clausius-Clapeyron equation using the normal boiling point and the enthalpy of vaporization.

Table 2: Boiling Point of Octamethyltrisiloxane at Various Pressures

Pressure (mmHg)	Pressure (kPa)	Boiling Point (°C)	Boiling Point (K)
1	0.13	2.5 (Calculated)	275.6 (Calculated)
5	0.67	28.9 (Calculated)	302.0 (Calculated)
10	1.33	41.5 (Calculated)	314.6 (Calculated)
20	2.67	55.4 (Calculated)	328.5 (Calculated)
40	5.33	70.8 (Calculated)	343.9 (Calculated)
60	8.00	80.9 (Calculated)	354.0 (Calculated)
100	13.33	95.2 (Calculated)	368.3 (Calculated)
200	26.66	116.8 (Calculated)	390.0 (Calculated)
400	53.33	137.9 (Calculated)	411.0 (Calculated)
760	101.33	153.0[2][3]	426.15

Calculated values are derived from the Clausius-Clapeyron equation.

Theoretical Background and Experimental Protocols

The relationship between vapor pressure, temperature, and boiling point is governed by the Clausius-Clapeyron equation. This equation allows for the calculation of vapor pressure at a given temperature, or the boiling point at a given pressure, provided the enthalpy of vaporization (ΔH_{vap}) and a known boiling point are available.

The enthalpy of vaporization for **octamethyltrisiloxane** has been determined to be 43.2 kJ/mol over a temperature range of 346 K to 446 K[4]. This value, along with the normal boiling point of 153 °C (426.15 K) at 760 mmHg, forms the basis for the calculated data in the tables above.

Experimental Protocol for Vapor Pressure Determination

A common method for the experimental determination of vapor pressure is the static method.

Methodology:

- A sample of high-purity **octamethyltrisiloxane** is placed in a thermostatically controlled vessel connected to a pressure measurement system (e.g., a mercury or electronic manometer).
- The sample is thoroughly degassed to remove any dissolved gases.
- The vessel is heated to a series of precisely controlled temperatures.
- At each temperature, the system is allowed to reach equilibrium, and the corresponding vapor pressure of the substance is recorded.
- The data of vapor pressure versus temperature is then plotted and can be fitted to equations like the Antoine equation or used to determine the enthalpy of vaporization via the Clausius-Clapeyron equation.

The foundational vapor pressure data for **octamethyltrisiloxane** was established by Flaningham in 1986 using a similar experimental approach[4][5][6][7][8][9].

Experimental Protocol for Boiling Point Determination at Various Pressures

The boiling point of a liquid at a given pressure is the temperature at which its vapor pressure equals the external pressure.

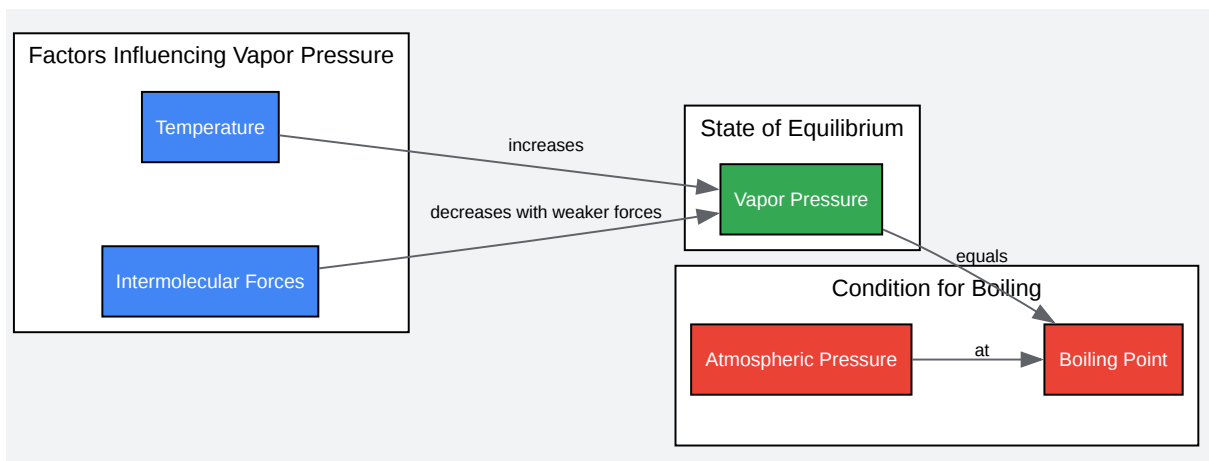
Methodology:

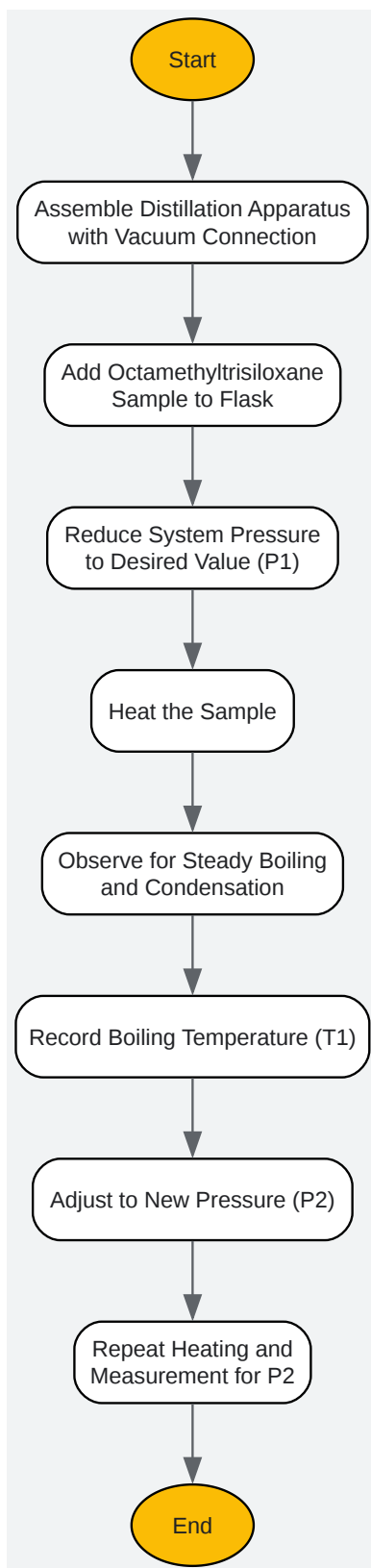
- A sample of **octamethyltrisiloxane** is placed in a distillation flask.
- The flask is connected to a condenser and a vacuum system.
- A pressure gauge (manometer) is included in the setup to monitor the system pressure.
- The pressure inside the apparatus is reduced to the desired level using a vacuum pump.
- The sample is then heated.
- The temperature at which the liquid boils steadily, as indicated by the stable temperature of the condensing vapor, is recorded as the boiling point at that specific pressure.
- This process can be repeated for a range of different pressures to generate a boiling point versus pressure curve.

Visualizations

Relationship between Vapor Pressure, Temperature, and Boiling Point

The following diagram illustrates the fundamental relationship between the vapor pressure of a substance and its temperature. The boiling point is the temperature at which the vapor pressure equals the surrounding atmospheric pressure.





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